

An In-Depth Technical Guide to N-Acetyl-D-tyrosine

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Compound of Interest

Compound Name: AC-D-BPA-OH

CAS No.: 104504-42-9

Cat. No.: B556361

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A Note on Nomenclature: The compound designated "**AC-D-BPA-OH**" is interpreted as N-Acetyl-D-tyrosine. This interpretation is based on the component parts of the requested name: "AC" for acetyl, "D" for the D-enantiomer, and the structural similarity of the 4-hydroxyphenyl group in tyrosine to substructures of Bisphenol A (BPA), along with the presence of a hydroxyl group ("OH").

This guide provides a comprehensive technical overview of N-Acetyl-D-tyrosine, a derivative of the amino acid D-tyrosine. It is intended for researchers, scientists, and professionals in drug development who are interested in the chemical properties, synthesis, and potential applications of this compound.

Core Chemical Identity

CAS Number: 19764-32-0^[1]

IUPAC Name: (2R)-2-acetamido-3-(4-hydroxyphenyl)propanoic acid

Structural Representation

Caption: 2D structure of N-Acetyl-D-tyrosine.

Physicochemical Properties



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Synthesis and Manufacturing

The synthesis of N-Acetyl-D-tyrosine typically involves the acetylation of D-tyrosine. A common laboratory-scale and industrial process is the reaction of D-tyrosine with acetic anhydride.

Synthetic Workflow



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Caption: General workflow for the synthesis of N-Acetyl-D-tyrosine.

Detailed Experimental Protocol

Materials:

- D-Tyrosine
- Acetic Anhydride
- Glacial Acetic Acid (optional, as solvent)
- Deionized Water
- Ethanol (for recrystallization, optional)
- Reaction flask with magnetic stirrer and reflux condenser
- Ice bath
- Büchner funnel and filter paper
- Vacuum oven

Procedure:

- **Reaction Setup:** In a round-bottom flask, suspend D-tyrosine in a minimal amount of glacial acetic acid or water.
- **Acetylation:** While stirring, slowly add a molar excess (typically 1.5 to 2 equivalents) of acetic anhydride to the suspension. The reaction is exothermic and may require cooling to maintain a controlled temperature.
- **Reaction Monitoring:** The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material (D-tyrosine) is no longer detectable.
- **Crystallization:** Upon completion, the reaction mixture is cooled in an ice bath to induce crystallization of the N-Acetyl-D-tyrosine product.
- **Isolation:** The crystalline product is collected by vacuum filtration using a Büchner funnel.

- **Purification:** The crude product is washed with cold deionized water to remove unreacted acetic anhydride and acetic acid. For higher purity, recrystallization from a suitable solvent system (e.g., water-ethanol mixture) can be performed.
- **Drying:** The purified N-Acetyl-D-tyrosine is dried in a vacuum oven at a moderate temperature (e.g., 60-70 °C) to a constant weight.

Causality Behind Experimental Choices:

- **Acetic Anhydride as Acetylating Agent:** Acetic anhydride is a strong and efficient acetylating agent that reacts readily with the amino group of tyrosine.
- **Controlled Temperature:** The acetylation reaction is exothermic. Maintaining a controlled temperature prevents side reactions and ensures the stability of the product.
- **Washing with Cold Water:** This step is crucial for removing water-soluble impurities like acetic acid and unreacted acetic anhydride without significantly dissolving the desired product.

Applications in Research and Drug Development

N-Acetyl-D-tyrosine serves as a valuable building block in the synthesis of more complex molecules and has been explored for its own biological activities.

- **Chiral Intermediate:** Due to its specific stereochemistry, it is used in the asymmetric synthesis of peptides and other chiral molecules. The N-acetyl group provides protection to the amino functionality, allowing for selective reactions at other parts of the molecule.
- **Prodrug Development:** The acetylation of D-tyrosine can modify its pharmacokinetic properties, such as solubility and stability, making it a candidate for prodrug strategies.
- **Metabolic Studies:** As a D-amino acid derivative, it is utilized in studies investigating the metabolism and biological roles of D-amino acids in various organisms.
- **Excipient in Formulations:** N-acetyl-D-alanine, a related compound, is used as an excipient in some pharmaceutical formulations, suggesting a potential similar use for N-acetyl-D-tyrosine.^[2]

Biological Significance and Potential Mechanisms of Action

While L-amino acids are the primary building blocks of proteins, D-amino acids and their derivatives are increasingly recognized for their roles in biological systems.

D-Amino Acid Metabolism

The presence of D-amino acid oxidase in various tissues suggests that mammals have the capacity to metabolize D-amino acids. N-acetylation can influence the rate and pathway of this metabolism.

Neurological Research

Given that L-tyrosine is a precursor to neurotransmitters like dopamine and norepinephrine, N-Acetyl-D-tyrosine is of interest in neurological research to understand how D-enantiomers might interact with or modulate these pathways.

Signaling Pathway Interactions

The potential for N-Acetyl-D-tyrosine to interact with cellular signaling pathways is an area of active investigation. The structural similarity to L-tyrosine suggests possible competitive inhibition or allosteric modulation of tyrosine-dependent enzymes.



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Caption: Hypothetical interaction of N-Acetyl-D-tyrosine with a tyrosine-dependent signaling pathway.

Quality Control and Analytical Methods

Ensuring the purity and identity of N-Acetyl-D-tyrosine is critical for its application in research and development.



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Safety and Handling

As a laboratory chemical, standard safety precautions should be observed when handling N-Acetyl-D-tyrosine.

- Personal Protective Equipment (PPE): Wear appropriate gloves, safety glasses, and a lab coat.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Use in a well-ventilated area.
- Storage: Store in a tightly sealed container in a cool, dry place.

Conclusion

N-Acetyl-D-tyrosine is a valuable chemical entity with established and potential applications in chemical synthesis and the life sciences. Its unique stereochemistry and the presence of the N-acetyl group confer properties that make it a useful tool for researchers and drug developers. A

thorough understanding of its synthesis, properties, and analytical characterization is essential for its effective utilization.

References

- Contagion Live. (2019, February 19). FDA Approves Premixed Vancomycin Injection. Retrieved January 25, 2026, from [\[Link\]](#)

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